

Application Note: Calcium Imaging Assay for GPR40 Activation

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Compound of Interest

Compound Name: GPR40 Activator 2

CAS No.: 1312787-30-6

Cat. No.: B15569745

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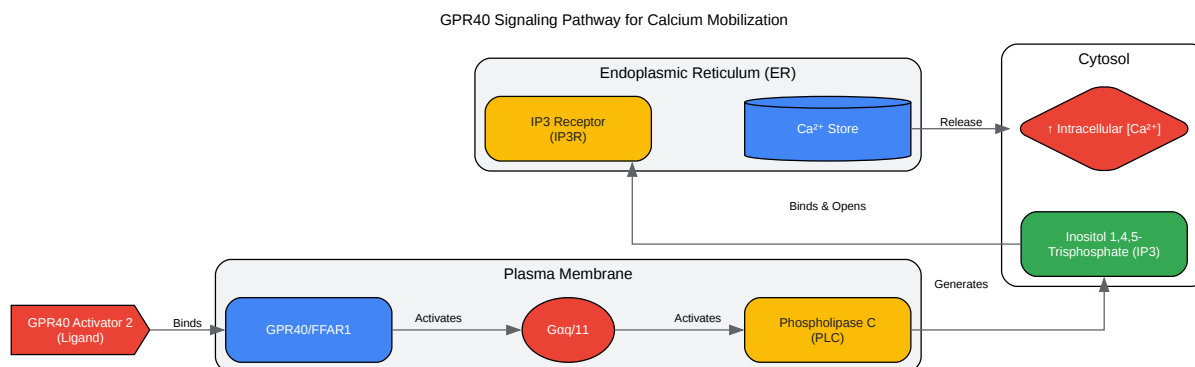
Introduction

G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1), is a key therapeutic target for type 2 diabetes.[1][2] It is predominantly expressed on pancreatic β -cells and is activated by medium and long-chain free fatty acids.[3][4] Upon activation, GPR40 couples to the G α q/11 signaling pathway, which stimulates phospholipase C (PLC).[1][2][5] PLC activation leads to the generation of inositol 1,4,5-trisphosphate (IP3), which in turn triggers the release of calcium (Ca²⁺) from endoplasmic reticulum stores, resulting in a transient increase in intracellular Ca²⁺ concentration.[1][2][3][6] This calcium mobilization is a critical step in potentiating glucose-stimulated insulin secretion.[7]

This application note provides a detailed protocol for a homogeneous, fluorescence-based calcium imaging assay to screen for and characterize activators of GPR40, using **GPR40 Activator 2** as a reference compound. The assay is suitable for high-throughput screening (HTS) and detailed pharmacological characterization of GPR40 agonists.

GPR40 Signaling Pathway

The activation of GPR40 by an agonist initiates a well-defined signaling cascade leading to an increase in cytosolic calcium. This pathway is the foundation of the calcium imaging assay.



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Caption: GPR40 activation by a ligand stimulates Gαq, leading to PLC activation, IP3 production, and Ca²⁺ release from the ER.

Experimental Protocol

This protocol is designed for a 96-well or 384-well microplate format and utilizes a no-wash calcium indicator dye such as Fluo-4 AM.

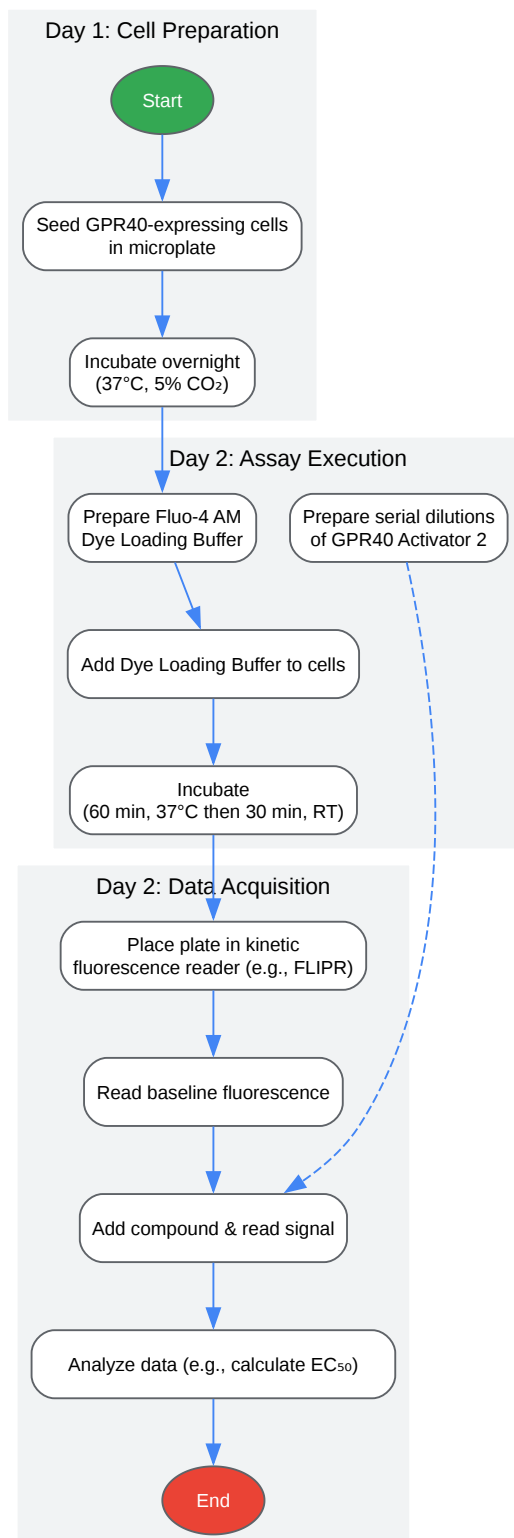
1. Materials and Reagents

Reagent	Supplier (Example)	Purpose
GPR40-expressing cells (e.g., HEK293, CHO)	ATCC / In-house	Host system for receptor
GPR40 Activator 2	MedChemExpress (HY-12647)	Test Compound / Positive Control
Fluo-4 AM Calcium Indicator	Thermo Fisher Scientific	Fluorescent Ca ²⁺ dye
Pluronic™ F-127	Thermo Fisher Scientific	Dispersing agent for dye loading
Probenecid	Sigma-Aldrich	Anion-exchange pump inhibitor
Cell Culture Medium (e.g., DMEM)	Gibco	Cell growth and maintenance
Fetal Bovine Serum (FBS)	Gibco	Supplement for cell growth
Penicillin-Streptomycin	Gibco	Antibiotic
Hanks' Balanced Salt Solution (HBSS) w/ 20 mM HEPES	Gibco	Assay Buffer
Dimethyl Sulfoxide (DMSO)	Sigma-Aldrich	Solvent for compounds and dye
Black-wall, clear-bottom microplates	Corning	Assay plates

2. Assay Workflow

The overall experimental process is divided into three main stages: cell preparation, dye loading and compound addition, and data acquisition.

Calcium Assay Experimental Workflow

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Caption: Workflow diagram illustrating the key steps from cell seeding to final data analysis for the GPR40 calcium assay.

3. Step-by-Step Protocol

Day 1: Cell Plating

- Culture GPR40-expressing cells to approximately 80-90% confluency.
- Harvest cells using standard cell culture techniques.
- Resuspend cells in culture medium to a density of 200,000 - 400,000 cells/mL.
- Seed 100 μ L of the cell suspension into each well of a black-wall, clear-bottom 96-well plate (20,000 - 40,000 cells/well).
- Incubate the plate overnight at 37°C in a humidified incubator with 5% CO₂.

Day 2: Assay Execution

- Prepare Solutions:
 - Compound Plates: Prepare serial dilutions of **GPR40 Activator 2** in Assay Buffer (HBSS w/ 20 mM HEPES). A typical starting concentration for a dose-response curve is 100 μ M, diluted 1:3 or 1:10.
 - Dye Loading Buffer: Prepare a 2X working solution of Fluo-4 AM. For a final in-well concentration of 4 μ M, mix Fluo-4 AM (from a 1-5 mM DMSO stock), Pluronic F-127 (to a final of 0.04%), and Probenecid (to a final of 2.5 mM) in Assay Buffer.^{[8][9][10]} Protect from light.
- Dye Loading:
 - Remove the culture medium from the cell plate.
 - Add 100 μ L of the 2X Dye Loading Buffer to each well.

- Incubate the plate at 37°C for 60 minutes, followed by 30 minutes at room temperature, protected from light.[9][11]
- Data Acquisition:
 - Set up the kinetic fluorescence plate reader (e.g., FLIPR, FDSS) to measure fluorescence at Ex/Em = ~494/516 nm.[12]
 - Program the instrument to perform a liquid addition step.
 - Establish a stable baseline fluorescence reading for 10-20 seconds.
 - Add 100 µL of the compound dilutions from the compound plate to the cell plate.
 - Immediately begin recording the fluorescence signal every 1-2 seconds for a total of 120-180 seconds to capture the peak calcium response.

Data Presentation and Analysis

Quantitative data should be organized to facilitate analysis and comparison. The primary output is the change in fluorescence intensity over time. This can be used to calculate dose-response relationships.

1. Raw Data Processing

- Response Calculation: The response is typically calculated as the peak fluorescence intensity after compound addition minus the average baseline fluorescence (ΔF). Alternatively, the ratio (F/F_0) can be used, where F_0 is the baseline fluorescence.
- Normalization: Normalize the data by setting the response to the buffer control as 0% and the response to a maximal concentration of a potent agonist as 100%.

2. Dose-Response Analysis Plot the normalized response against the logarithm of the agonist concentration. Fit the data using a four-parameter logistic equation to determine the EC_{50} (half-maximal effective concentration) and the maximum response.

Table 1: Example Data for **GPR40 Activator 2**

Concentration [M]	Log[M]	Avg. Response (ΔRFU)	Normalized Response (%)
1.00E-10	-10.0	150	1.5
1.00E-09	-9.0	550	5.8
1.00E-08	-8.0	2800	29.5
1.00E-07	-7.0	5100	53.7
1.00E-06	-6.0	8900	93.7
1.00E-05	-5.0	9500	100.0
Buffer Control	N/A	100	0.0

Table 2: Pharmacological Parameters of GPR40 Agonists

Compound	EC ₅₀ (nM)	Max Response (% of Control)	Hill Slope
GPR40 Activator 2	85.2	100.0	1.1
Fasiglifam (TAK-875)	72.0	98.5	1.0
Endogenous Ligand (Linoleic Acid)	5,200	85.0	0.9

This structured data presentation allows for direct comparison of the potency and efficacy of different GPR40 activators.

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References

- 1. Activation of GPR40 as a Therapeutic Target for the Treatment of Type 2 Diabetes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. diabetesjournals.org [diabetesjournals.org]
- 3. What are GPR40 agonists and how do they work? [synapse.patsnap.com]
- 4. scbt.com [scbt.com]
- 5. physoc.org [physoc.org]
- 6. researchgate.net [researchgate.net]
- 7. spandidos-publications.com [spandidos-publications.com]
- 8. docs.aatbio.com [docs.aatbio.com]
- 9. ionbiosciences.com [ionbiosciences.com]
- 10. assets.fishersci.com [assets.fishersci.com]
- 11. Electrophysiology | Thermo Fisher Scientific - HK [thermofisher.com]
- 12. apexbt.com [apexbt.com]
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